

# A Technical Guide to the Commercial Availability and Use of Formyl Acetate

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## Compound of Interest

Compound Name: *Formyl acetate*

Cat. No.: *B1329439*

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Introduction: **Formyl acetate** (CAS No. 2258-42-6), also known as acetic formic anhydride, is a mixed anhydride with the chemical formula  $C_3H_4O_3$ <sup>[1][2]</sup>. It serves as a potent and useful formylating agent in organic synthesis, enabling the introduction of the formyl group (-CHO) to various functional groups<sup>[3][4]</sup>. This reagent is particularly valuable for the formylation of amines, amino acids, and alcohols<sup>[3][5]</sup>. It is also used as a starting material for the synthesis of other chemical intermediates, such as formyl fluoride<sup>[3][5]</sup>. Due to its reactivity, it can be unstable and requires specific handling and storage conditions<sup>[3]</sup>.

## Commercial Availability and Suppliers

**Formyl acetate** is available from a range of chemical suppliers, primarily for research and development purposes. It is typically sold in small quantities, from milligrams to several grams, with varying purity levels. Below is a summary of representative suppliers and their offerings.

Supplier	Product Name/Grade	Purity	Available Pack Sizes
Biosynth	o-Formyl acetate	Technical Grade Reported	0.25 g, 0.5 g
CymitQuimica (distributor)	O-Formyl Acetate (Technical Grade) / (Biosynth)	Technical Grade Reported	250 mg, 500 mg, 1 g, 2.5 g, 5 g
LGC Standards (distributor)	TRC - O-Formyl Acetate (Technical Grade)	Technical Grade	500 mg, 1 g, 5 g
American Custom Chemicals	FORMYL ACETATE	95.00%	500 mg, 1 g, 5 g, 10 g, 25 g
BenchChem	Formyl acetate	Typically 95%	Inquiry-based packaging
Shanghai Rlavia Technology	Formyl acetate	98% min GC	Min. order 1 g; 50 kgs/month supply ability
Multiple (via ChemicalBook)	Formyl acetate	98% to 99%	Kilogram quantities listed

Note: Pricing and availability are subject to change. Some suppliers note that this is a controlled or freight-restricted product[2][6]. All products listed are intended for laboratory and research use only[2][7][8].

## Physicochemical Properties

The key physical and chemical properties of **formyl acetate** are summarized below.

Property	Value	Citations
CAS Number	2258-42-6	[1][3][8]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> O <sub>3</sub>	[1][2][7][8]
Molecular Weight	88.06 g/mol	[1][2][7][8]
Appearance	Clear Liquid / Neat	[2][7]
Boiling Point	102.6 °C at 760 mmHg; 27-28 °C at 1.33 kPa (1 Torr)	[1][3][5][9][10]
Density	~1.116 g/cm <sup>3</sup>	[1][5][10][11]
Flash Point	31.0 °C	[1][5][10][11]
Refractive Index	~1.371	[4][5][11]
Vapor Pressure	33.5 mmHg at 25°C	[5][10][11]

## Experimental Protocols & Workflows

### Protocol 1: Synthesis of Formyl Acetate

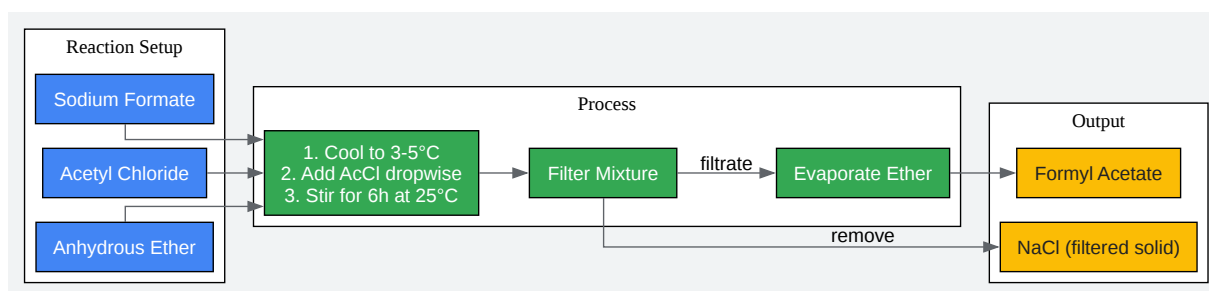
A common laboratory-scale synthesis involves the reaction of sodium formate with acetyl chloride[3][5].

Materials:

- Sodium formate
- Acetyl chloride
- Anhydrous diethyl ether
- Round-bottom flask equipped with a magnetic stirrer and dropping funnel
- Ice bath

Methodology:

- Suspend sodium formate in anhydrous diethyl ether in the round-bottom flask.
- Cool the suspension to 3-5°C using an ice bath[9].
- Under continuous stirring, add acetyl chloride dropwise to the cooled suspension, maintaining the low temperature[9].
- After the addition is complete, allow the mixture to warm to room temperature (23–27°C) and continue stirring for approximately 6 hours[3][9].
- Filter the reaction mixture to remove the sodium chloride byproduct.
- Wash the filter cake with an additional volume of anhydrous diethyl ether to recover any remaining product.
- Combine the filtrate and the washings.
- Remove the diethyl ether solvent via evaporation under reduced pressure to yield the **formyl acetate** product[9].



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Diagram 1: Synthesis workflow for **formyl acetate**.

## Protocol 2: Handling and Storage

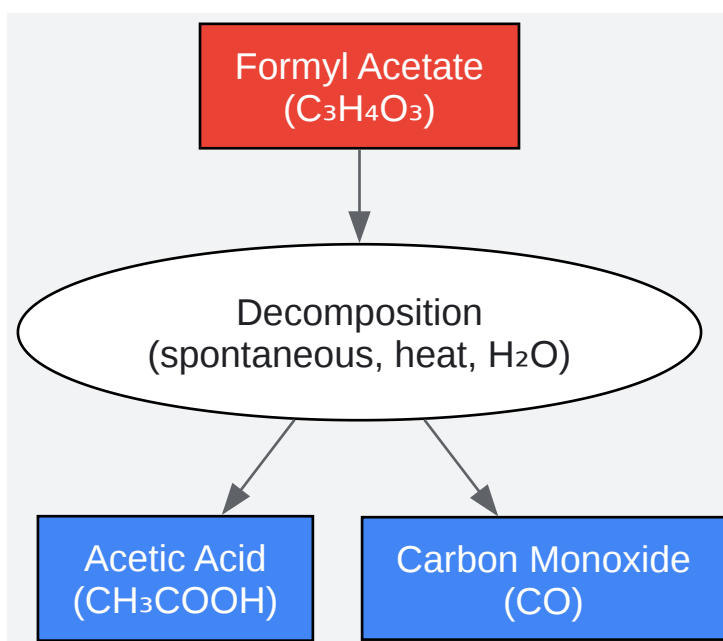
**Formyl acetate** is unstable and requires careful handling.

Precautions:

- The compound is an eye and skin irritant and should always be handled in a chemical fume hood[3].
- It decomposes slowly at room temperature and more rapidly at elevated temperatures[3].
- Decomposition produces acetic acid and carbon monoxide gas[3][9]. Due to this gas evolution, sealed samples can explode[3].

Storage:

- Store at refrigerated temperatures (2-8°C is recommended) to minimize decomposition[1][3].
- Store in a flask fitted with a polyethylene stopper or another pressure-relief cap rather than a tightly sealed container[3].
- Keep the container well-closed and dry[1].



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Diagram 2: Chemical decomposition pathway of **formyl acetate**.

## Protocol 3: General N-Formylation Workflow

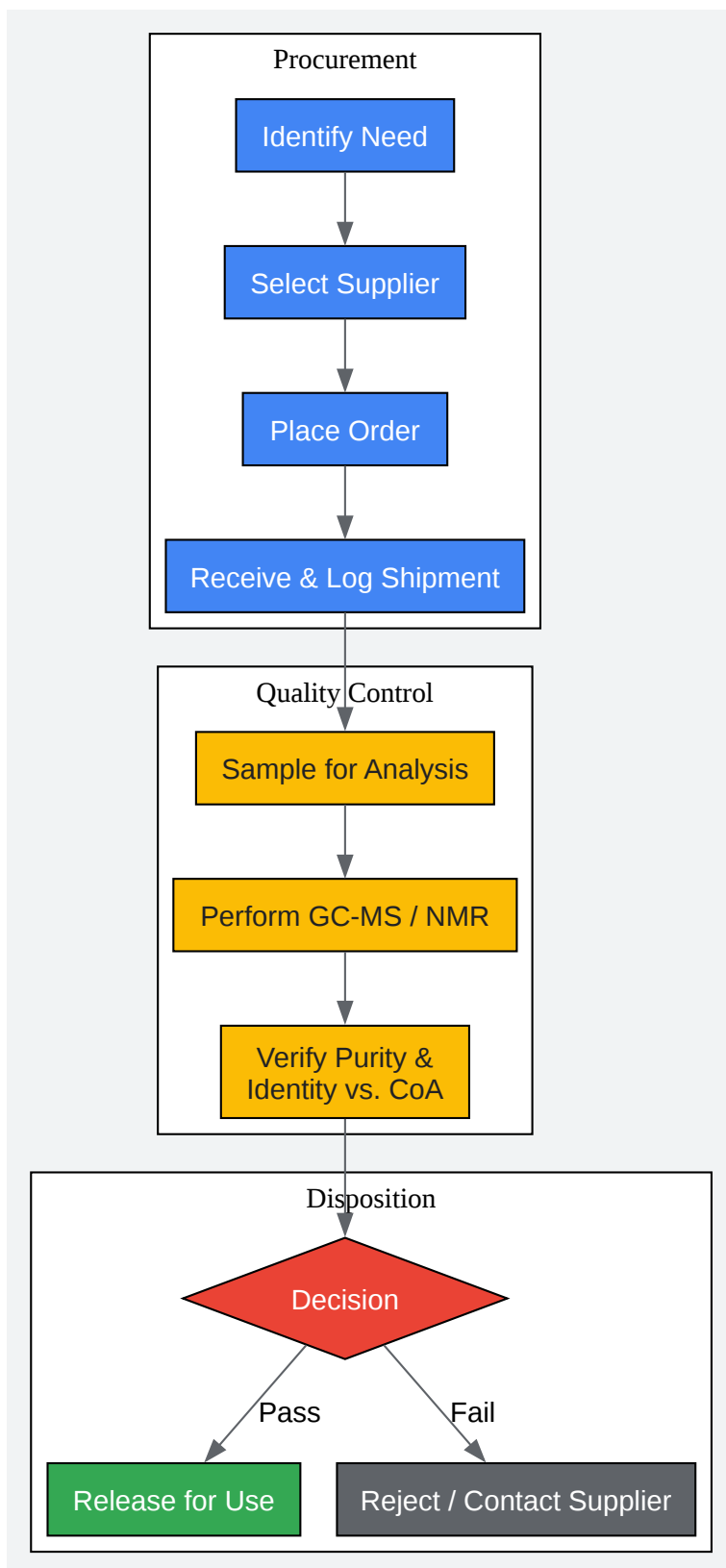
**Formyl acetate** is a highly effective formylating agent. Often, it is generated in situ from formic acid and acetic anhydride for immediate use in formylation reactions[8].

Materials:

- Substrate (e.g., primary or secondary amine) (1.0 eq)
- Formic acid (1.2 eq)
- Acetic anhydride (1.1 eq)
- Appropriate solvent (e.g., THF) or perform solvent-free
- Round-bottom flask, magnetic stirrer, ice bath

Methodology:

- Dissolve or suspend the amine substrate in the chosen solvent (or in the neat reagents) in a round-bottom flask.
- Cool the mixture in an ice bath.
- Slowly add the formic acid, followed by the dropwise addition of acetic anhydride. This mixture generates the reactive **formyl acetate** intermediate in situ.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or LC-MS).
- Upon completion, perform an appropriate workup procedure (e.g., quenching with a base, extraction, and solvent removal) to isolate the N-formylated product.



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Diagram 3: A typical procurement and quality control workflow.

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